

N-(3-Chlorophenyl)-N'-(2-naphthyl)urea

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: N-(3-Chlorophenyl)-N'-(2-naphthyl)urea

CAS No.: 380861-28-9

Cat. No.: B11831813

[Get Quote](#)

Technical Profile: N-(3-Chlorophenyl)-N'-(2-naphthyl)urea[1]

Executive Summary

N-(3-Chlorophenyl)-N'-(2-naphthyl)urea (CAS: 380861-28-9) is a lipophilic diarylurea compound utilized primarily as a structural scaffold in the development of kinase inhibitors. Belonging to the class of Type II kinase inhibitors, molecules with this core structure are designed to stabilize the "DFG-out" inactive conformation of protein kinases, a mechanism validated by approved therapeutics such as Sorafenib and Regorafenib. This guide details its chemical identity, physicochemical properties, synthesis protocols, and handling requirements for high-precision research applications.

Chemical Identity & Constitution[2][3][4]

Parameter	Data
Chemical Name	N-(3-Chlorophenyl)-N'-(2-naphthyl)urea
Common Synonyms	1-(3-Chlorophenyl)-3-(naphthalen-2-yl)urea
CAS Number	380861-28-9
Molecular Formula	C ₁₇ H ₁₃ ClN ₂ O
Molecular Weight	296.75 g/mol
Monoisotopic Mass	296.0716 g/mol
SMILES	<chem>Clc1cccc(NC(=O)Nc2ccc3ccccc3c2)c1</chem>
InChI Key	Predicted: Generate via standard algorithm based on structure

Physicochemical Profile

Understanding the physical behavior of this molecule is critical for assay development and formulation. The diarylurea motif confers high lipophilicity and poor aqueous solubility, necessitating the use of organic co-solvents.

Property	Value / Prediction	Context
LogP (Predicted)	4.8 – 5.2	Highly lipophilic; requires DMSO for stock solutions.
Topological Polar Surface Area (TPSA)	~41.13 Å ²	Suggests good membrane permeability (Rule of 5 compliant).
H-Bond Donors / Acceptors	2 Donors / 1 Acceptor	The urea bridge acts as a dual donor/acceptor motif.
Solubility (Water)	< 0.1 mg/mL	Practically insoluble.
Solubility (DMSO)	> 10 mg/mL	Recommended solvent for biological assays.
Melting Point	> 200°C (Typical for diarylureas)	High crystallinity due to intermolecular urea stacking.

Synthesis & Methodology

Retrosynthetic Analysis

The formation of the urea linkage is classically achieved through the nucleophilic addition of an aromatic amine to an aromatic isocyanate. For this specific target, two pathways exist.

- Pathway A: 3-Chlorophenyl isocyanate + 2-Naphthylamine
- Pathway B: 2-Naphthyl isocyanate + 3-Chloroaniline

Critical Safety Note: Pathway A utilizes 2-Naphthylamine, a known human carcinogen (OSHA regulated). Pathway B is the preferred route to minimize operator exposure to high-risk amine precursors, provided 2-Naphthyl isocyanate is available. The protocol below describes the general immunologically safer approach using Pathway B.

Protocol: Isocyanate-Amine Coupling (Pathway B)

Objective: Synthesis of **N-(3-Chlorophenyl)-N'-(2-naphthyl)urea** on a 1.0 mmol scale.

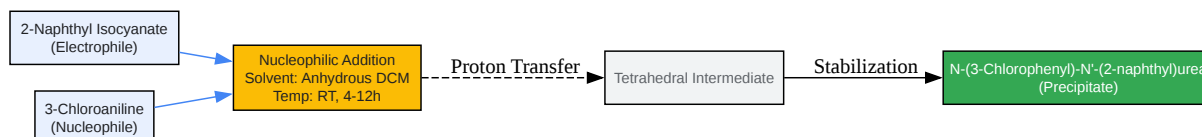
Reagents:

- 2-Naphthyl isocyanate (1.0 mmol, 169 mg)
- 3-Chloroaniline (1.0 mmol, 127 mg)
- Dichloromethane (DCM) or Tetrahydrofuran (THF) – Anhydrous (5 mL)
- Hexane (for precipitation)

Step-by-Step Methodology:

- Preparation: Flame-dry a 25 mL round-bottom flask and purge with Nitrogen () to remove atmospheric moisture (water competes with the amine, forming symmetrical ureas).
- Solvation: Dissolve 1.0 mmol of 2-Naphthyl isocyanate in 3 mL of anhydrous DCM.
- Addition: Dissolve 1.0 mmol of 3-Chloroaniline in 2 mL of anhydrous DCM. Add this solution dropwise to the isocyanate solution at Room Temperature (RT) over 5 minutes.
- Reaction: Stir the mixture at RT for 4–12 hours. The reaction is typically driven to completion by the formation of the stable urea bond.
 - Monitoring: Use TLC (Hexane:Ethyl Acetate 3:1). The urea product is significantly more polar than the starting materials.
- Work-up: The product often precipitates directly from DCM.
 - If precipitate forms: Filter the white solid and wash with cold DCM (2 x 2 mL).
 - If soluble: Concentrate the solvent to ~1 mL under reduced pressure, then add 10 mL of cold Hexane to induce precipitation.
- Purification: Recrystallize from hot Ethanol or an Ethanol/Water mixture if high purity (>99%) is required for biological screening.

Workflow Visualization



[Click to download full resolution via product page](#)

Caption: Synthesis via nucleophilic addition. Anhydrous conditions prevent byproduct formation.

Characterization Standards

To validate the synthesis, the following spectral signatures must be confirmed.

Proton NMR (^1H NMR, 400 MHz, DMSO-d_6)

The urea protons are the diagnostic handle.

- δ 8.8 – 9.2 ppm (2H, s): Two distinct singlets (or one broad singlet depending on concentration) corresponding to the -NH-CO-NH- protons. These are exchangeable with D_2O .
- δ 8.1 – 7.0 ppm (11H, m): Aromatic region.
 - Naphthyl: Look for the characteristic pattern of 7 protons, including the singlet-like signal for the C1 proton of the naphthyl ring.
 - 3-Chlorophenyl: Look for the distinct multiplet pattern of a meta-substituted benzene (isolated proton at C2 is often a doublet or singlet at higher shift).

Mass Spectrometry (ESI-MS)

- Positive Mode ($\text{M}+\text{H}$): Expect peaks at m/z 297.1 and 299.1.

- Isotope Pattern: The presence of Chlorine-35 and Chlorine-37 will create a characteristic 3:1 intensity ratio between the 297 and 299 peaks.
- Fragmentation: Loss of the isocyanate moiety (m/z ~169 or ~153) is common in collision-induced dissociation (CID).

Biological Context & Mechanism

The Diarylurea Scaffold in Drug Discovery

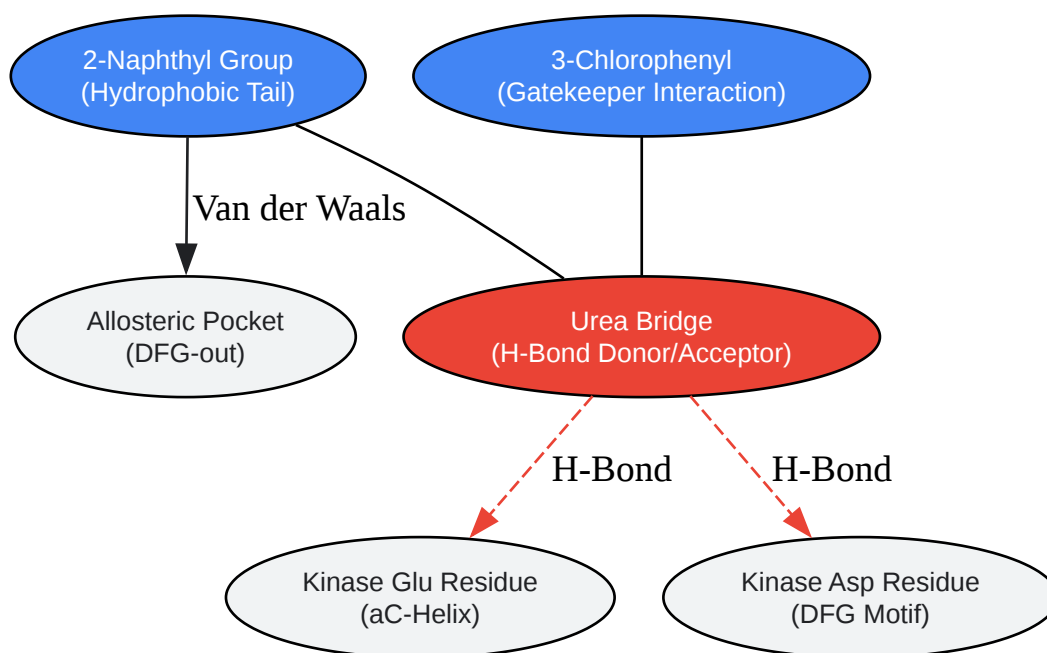
This molecule represents a simplified "fragment" of clinically successful kinase inhibitors. Its utility lies in its ability to mimic the hydrogen bonding patterns required to bind the ATP-binding site of kinases, specifically in the "DFG-out" (inactive) conformation.

- Pharmacophore: The urea linker functions as a "molecular glue," forming bidentate hydrogen bonds with the conserved Glutamate (Glu) residue in the kinase

C-helix and the Aspartate (Asp) of the DFG motif.

- Hydrophobic Wings:
 - The 2-Naphthyl group occupies the hydrophobic allosteric pocket created by the DFG-out shift.
 - The 3-Chlorophenyl group typically orients towards the solvent front or the hinge region, providing van der Waals contacts.

Pharmacophore Logic



[Click to download full resolution via product page](#)

Caption: Structural logic of diarylurea binding in Type II kinase inhibition.

References

- Wilhelm, S., et al. "Discovery and development of sorafenib: a multikinase inhibitor for treating cancer." *Nature Reviews Drug Discovery* 5, 835–844 (2006). (Contextual reference for diarylurea mechanism).
- Dumas, J. "Protein kinase inhibitors: emerging pharmacophores 1997–2000." *Expert Opinion on Therapeutic Patents* 11, 405–429 (2001).
- PubChem.Compound Summary: Diarylurea Derivatives. Available at: [\[Link\]](#).
- To cite this document: BenchChem. [N-(3-Chlorophenyl)-N'-(2-naphthyl)urea molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11831813/docs#n-3-chlorophenyl-n-2-naphthyl-urea-molecular-weight-and-formula\]](https://www.benchchem.com/product/b11831813/docs#n-3-chlorophenyl-n-2-naphthyl-urea-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)